

A Comprehensive Technical Profile of 2-Butylfuran

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Compound of Interest

Compound Name: 2-Butylfuran

Cat. No.: B1215726

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This document provides essential chemical identification information for **2-butylfuran**, a heterocyclic organic compound. It is intended for researchers, scientists, and professionals in drug development and other scientific fields who require precise, verified data for this chemical entity.

Chemical Identity

The fundamental identifiers for **2-butylfuran** are outlined below, providing the standardized nomenclature and registry numbers crucial for unambiguous identification in research and regulatory contexts.

Identifier	Value
CAS Number	4466-24-4[1][2][3][4]
IUPAC Name	2-butylfuran[5][6]

Synonyms:

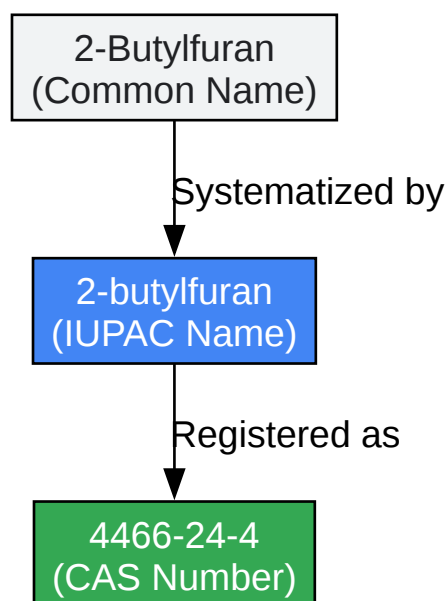
A variety of synonyms for **2-butylfuran** are recognized in chemical literature and commercial databases. These alternative names are important for comprehensive literature searches and material sourcing.

- Furan, 2-butyl-[2][4][5]

- 2-n-Butylfuran[2][5]
- 2-N-Butyl furan[4][5]
- 2-butyl-furan[5]
- 1-(Fur-2-yl)butane[2]
- 2-(But-1-yl)furan[2][5]
- FEMA 4081[2]

Logical Relationship of Identifiers

The following diagram illustrates the hierarchical relationship between the common name, the systematic IUPAC name, and the definitive CAS Registry Number for **2-butylfuran**.



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Identifier Hierarchy for **2-Butylfuran**

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